

# An In-depth Technical Guide to 4-Methylbenzoyl Chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methylbenzoyl chloride

Cat. No.: B148629

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and other critical physicochemical properties of **4-Methylbenzoyl chloride**. Detailed experimental protocols for its synthesis and characterization are included, alongside spectroscopic data presented for easy reference. This document is intended to serve as a valuable resource for professionals in research and development.

## Molecular Structure and Properties

**4-Methylbenzoyl chloride**, also commonly known as p-toluoyl chloride, is an acyl chloride derivative of toluene. Its structure features a benzoyl chloride group with a methyl group substituent at the para (4) position of the benzene ring.

## Molecular Identifiers and Weight

The following table summarizes the key identifiers and molecular properties of **4-Methylbenzoyl chloride**.

Property	Value
IUPAC Name	4-methylbenzoyl chloride[1]
Synonyms	p-Toluoyl chloride, 4-Toluoyl chloride, p-Methylbenzoyl chloride
CAS Number	874-60-2[2]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClO[2]
Molecular Weight	154.59 g/mol
SMILES	<chem>Cc1ccc(cc1)C(=O)Cl</chem> [1]
InChI Key	NQUVCRCCRXRJCK-UHFFFAOYSA-N[3][4][5]

## Physicochemical Properties

This table outlines the key physical and chemical properties of **4-Methylbenzoyl chloride**.

Property	Value
Appearance	Clear, colorless to slightly brownish liquid[6]
Odor	Pungent
Density	1.169 g/mL at 25 °C
Melting Point	-4 to -2 °C[6]
Boiling Point	225-227 °C[6]
Refractive Index	n <sub>20/D</sub> 1.553[6]
Vapor Pressure	0.55 mmHg at 20 °C[6]
Solubility	Reacts with water and alcohol[6]

## Spectroscopic Data

The following tables summarize the key spectroscopic data for the characterization of **4-Methylbenzoyl chloride**.

## <sup>1</sup>H NMR Spectroscopy

Chemical Shift (ppm)	Multiplicity	Assignment
7.962	Doublet	Aromatic Protons (ortho)
7.277	Doublet	Aromatic Protons (meta)
2.425	Singlet	Methyl Protons (-CH <sub>3</sub> )

Solvent: CDCl<sub>3</sub>, Frequency: 89.56 MHz[3]

## <sup>13</sup>C NMR Spectroscopy

Chemical Shift (ppm)	Assignment
168.0	Carbonyl Carbon (C=O)
146.0	Aromatic Carbon (para, C-CH <sub>3</sub> )
131.0	Aromatic Carbon (ipso, C-COCl)
130.0	Aromatic Carbons (ortho, CH)
129.5	Aromatic Carbons (meta, CH)
21.8	Methyl Carbon (-CH <sub>3</sub> )

Note: These are typical chemical shifts for p-substituted benzoyl chlorides and may vary slightly based on experimental conditions.

## Infrared (IR) Spectroscopy

Wavenumber (cm <sup>-1</sup> )	Assignment
~3100-3000	Aromatic C-H Stretch[7]
~2960-2850	Aliphatic C-H Stretch[8]
~1770	C=O Stretch (Acyl Chloride)
~1600-1400	Aromatic C=C Stretch[7]

## Mass Spectrometry (MS)

m/z	Interpretation
154	Molecular Ion [M] <sup>+</sup>
119	[M-Cl] <sup>+</sup> (Base Peak) <a href="#">[1]</a>
91	[C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> (Tropylium ion) <a href="#">[1]</a>
65	[C <sub>5</sub> H <sub>5</sub> ] <sup>+</sup> <a href="#">[1]</a>

## Experimental Protocols

### Synthesis of 4-Methylbenzoyl Chloride

This protocol details the synthesis of **4-Methylbenzoyl chloride** from p-toluic acid and thionyl chloride.

Materials:

- p-Toluic acid
- Thionyl chloride (SOCl<sub>2</sub>)
- Dry toluene (solvent)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Distillation apparatus

Procedure:

- In a dry round-bottom flask, add p-toluic acid.
- Add an excess of thionyl chloride (typically 2-3 equivalents).

- Add a catalytic amount of N,N-dimethylformamide (DMF) if desired to accelerate the reaction.
- Attach a reflux condenser and heat the mixture gently under reflux. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO<sub>2</sub>).
- After the reaction is complete, remove the excess thionyl chloride by distillation.
- The crude **4-Methylbenzoyl chloride** can be purified by fractional distillation under reduced pressure.

## <sup>1</sup>H and <sup>13</sup>C NMR Spectroscopy

Instrumentation:

- NMR Spectrometer (e.g., 300 MHz or higher)

Procedure:

- Prepare a sample by dissolving a small amount of **4-Methylbenzoyl chloride** in a deuterated solvent (e.g., CDCl<sub>3</sub>) in an NMR tube.
- Acquire the <sup>1</sup>H NMR spectrum.
- Acquire the <sup>13</sup>C NMR spectrum with proton decoupling.
- Process the spectra, including Fourier transformation, phase correction, and baseline correction.
- Reference the chemical shifts to the residual solvent peak or an internal standard (e.g., TMS).

## Infrared (IR) Spectroscopy

Instrumentation:

- FTIR Spectrometer with a liquid sample cell (e.g., NaCl plates) or an ATR accessory.

Procedure (Neat Liquid Sample):

- Place a drop of **4-Methylbenzoyl chloride** onto a clean, dry salt plate.
- Place a second salt plate on top to create a thin film of the liquid.
- Mount the plates in the spectrometer's sample holder.
- Acquire the IR spectrum over the desired range (e.g., 4000-400  $\text{cm}^{-1}$ ).
- Perform a background scan with the empty salt plates for correction.

## Mass Spectrometry (MS)

Instrumentation:

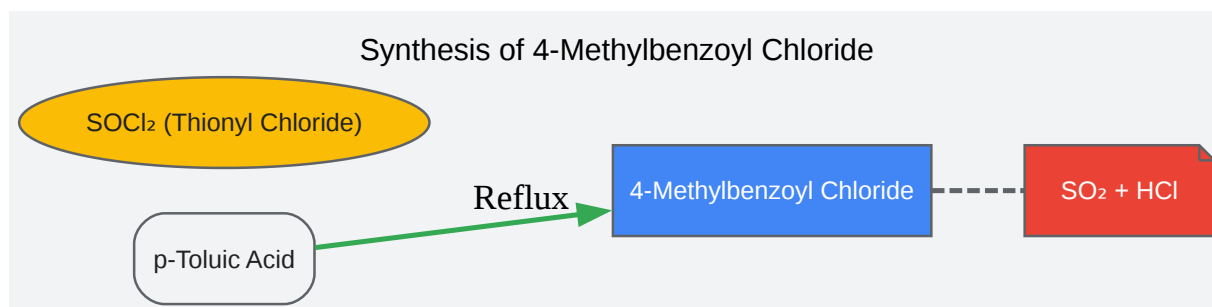
- Mass Spectrometer with an appropriate ionization source (e.g., Electron Ionization - EI).

Procedure (Electron Ionization):

- Introduce a small amount of the sample into the ion source of the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography (GC-MS).
- The sample is vaporized and then bombarded with a beam of high-energy electrons, causing ionization and fragmentation.
- The resulting ions are accelerated and separated based on their mass-to-charge ratio ( $m/z$ ).
- A detector records the abundance of each ion, generating a mass spectrum.

## Visualizations

### Molecular Structure of 4-Methylbenzoyl Chloride



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Methylbenzoyl Chloride | C<sub>8</sub>H<sub>7</sub>ClO | CID 13405 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Benzoyl chloride, 4-methyl- [webbook.nist.gov]
- 3. p-Toluoyl chloride(874-60-2) 1H NMR spectrum [chemicalbook.com]
- 4. p-Toluoyl chloride(874-60-2) 13C NMR spectrum [chemicalbook.com]
- 5. p-Toluoyl chloride(874-60-2) IR Spectrum [chemicalbook.com]
- 6. p-Toluoyl chloride | 874-60-2 [chemicalbook.com]
- 7. uanlch.vscht.cz [uanlch.vscht.cz]
- 8. FTIR [terpconnect.umd.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methylbenzoyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148629#4-methylbenzoyl-chloride-molecular-structure-and-weight]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)